

Solubility and Stability of 4-Ethynyltoluene in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: 4-Ethynyltoluene

Cat. No.: B1208493

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This technical guide provides a comprehensive overview of the solubility and stability of **4-Ethynyltoluene** (p-tolylacetylene), a key building block in organic synthesis, particularly in the development of pharmaceuticals and liquid crystals. Understanding its behavior in various organic solvents is critical for reaction optimization, formulation development, and ensuring the integrity of chemical processes. While specific quantitative data for **4-Ethynyltoluene** is not extensively available in public literature, this guide outlines the expected solubility trends, details robust experimental protocols for its determination, and provides a framework for assessing its stability under various stress conditions.

Physicochemical Properties of 4-Ethynyltoluene

4-Ethynyltoluene is a clear, pale-yellow liquid at room temperature.[1][2][3] As a terminal arylalkyne, its chemical reactivity and physical properties are dictated by the electron-rich aromatic ring and the acidic proton of the ethynyl group.[4] Key physicochemical properties are summarized in Table 1.

Table 1: Physicochemical Properties of **4-Ethynyltoluene**

| Property | Value | Reference(s) |
|-------------------|--------------------------------|--------------|
| CAS Number | 766-97-2 | [1][5] |
| Molecular Formula | C ₉ H ₈ | [1][2] |
| Molecular Weight | 116.16 g/mol | [1] |
| Appearance | Clear pale yellow liquid | [1][2][3] |
| Boiling Point | 168-170 °C (lit.) | [1][3] |
| Density | 0.916 g/mL at 25 °C (lit.) | [1] |
| Refractive Index | n _{20/D} 1.547 (lit.) | [1] |
| Water Solubility | Insoluble | [1][2][3][4] |

Solubility Profile

Based on the principle of "like dissolves like," **4-Ethynyltoluene**, a nonpolar aromatic hydrocarbon, is expected to be soluble in a range of common organic solvents.[6] While specific quantitative solubility data is scarce, a qualitative assessment suggests good solubility in non-polar and weakly polar solvents. A comprehensive understanding of its quantitative solubility is crucial for various applications.

Predicted Solubility in Common Organic Solvents

The expected solubility of **4-Ethynyltoluene** in a selection of organic solvents is presented in Table 2. This table is based on the general solubility of alkynes and aromatic compounds.[7][8][9]

Table 2: Predicted Qualitative Solubility of **4-Ethynyltoluene** in Common Organic Solvents

| Solvent | Polarity Index | Predicted Solubility |
|---------------------------|----------------|----------------------|
| Hexane | 0.1 | High |
| Toluene | 2.4 | High |
| Tetrahydrofuran (THF) | 4.0 | High |
| Acetone | 5.1 | Moderate to High |
| Ethanol | 4.3 | Moderate |
| Methanol | 5.1 | Moderate |
| Dimethylformamide (DMF) | 6.4 | Moderate to Low |
| Dimethyl sulfoxide (DMSO) | 7.2 | Low |

Experimental Protocol for Quantitative Solubility Determination

To obtain precise solubility data, a standardized experimental protocol should be followed. The "shake-flask" method is a widely accepted technique for determining the equilibrium solubility of a compound in a given solvent.

Objective: To determine the quantitative solubility of **4-Ethynyltoluene** in various organic solvents at a specified temperature (e.g., 25 °C).

Materials:

- **4-Ethynyltoluene** (≥98% purity)
- Selected organic solvents (HPLC grade)
- Scintillation vials or sealed test tubes
- Orbital shaker or magnetic stirrer
- Constant temperature bath or incubator

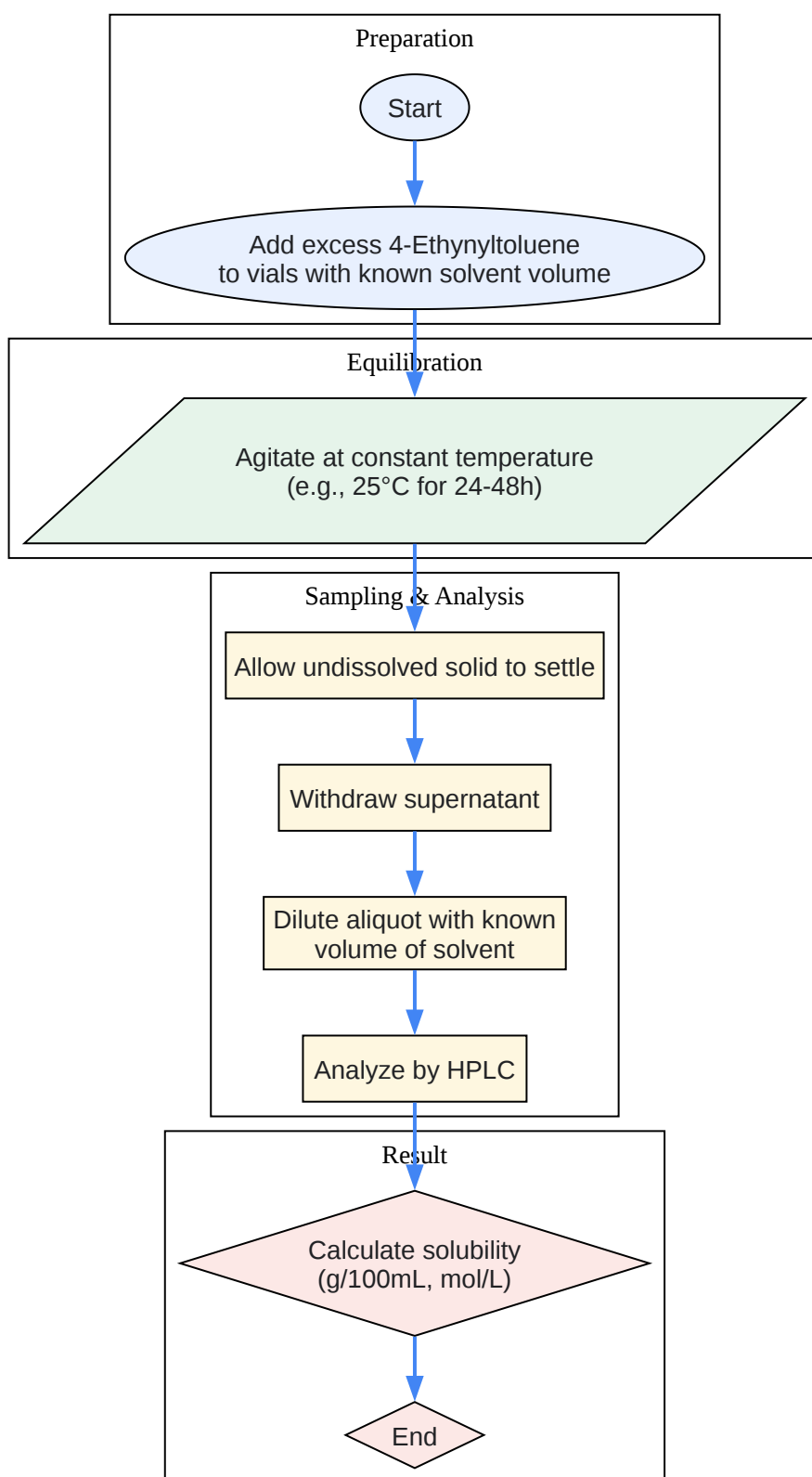
- Analytical balance
- High-Performance Liquid Chromatography (HPLC) system with a UV detector

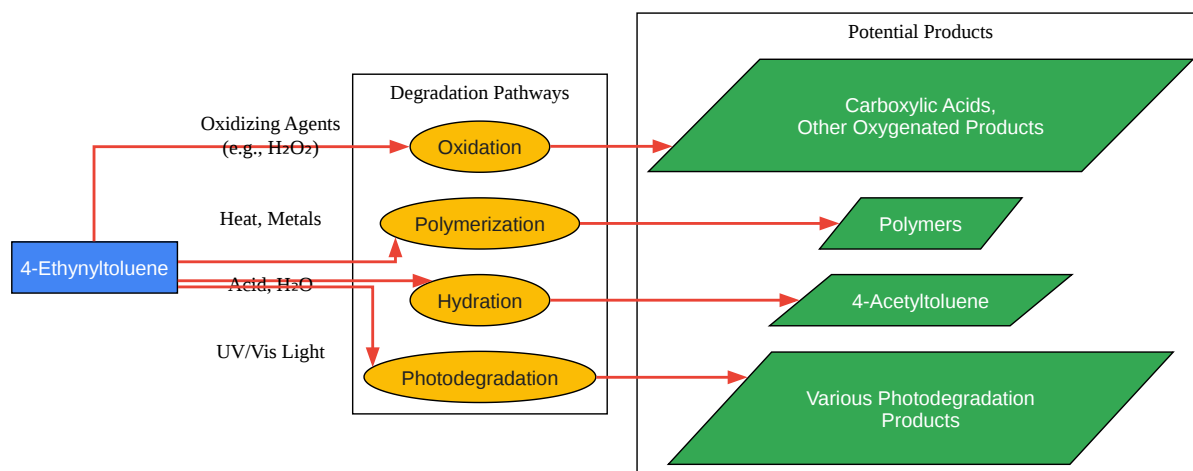
Procedure:

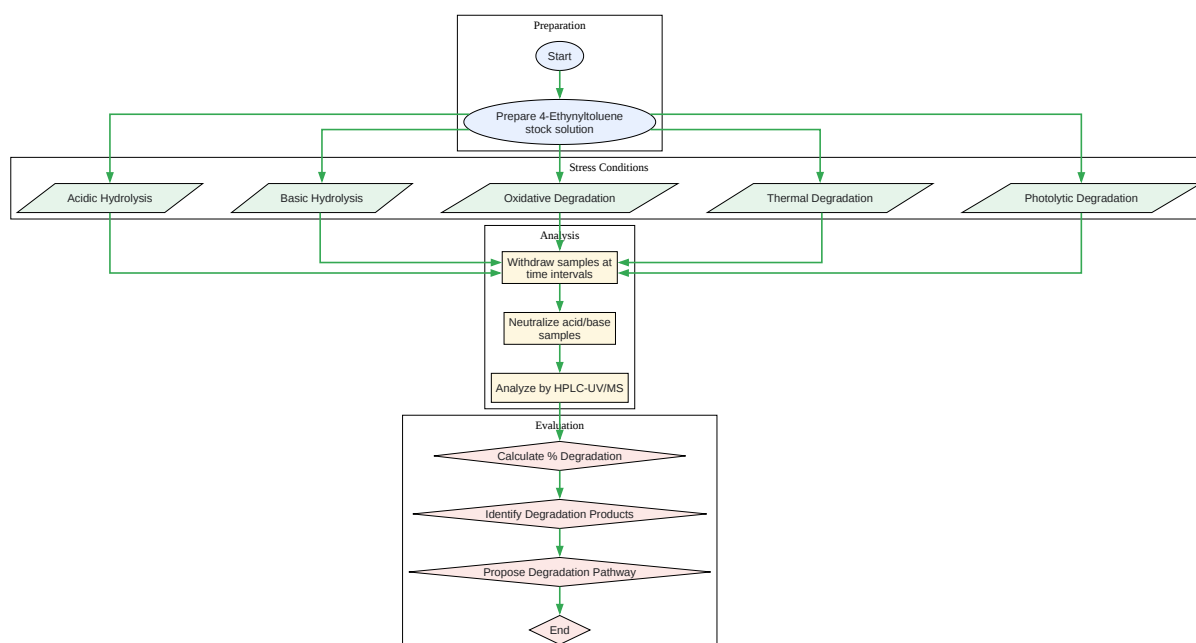
- Preparation of Saturated Solutions:
 - Add an excess amount of **4-Ethynyltoluene** to a series of vials, each containing a known volume of a different organic solvent.
 - Seal the vials to prevent solvent evaporation.
- Equilibration:
 - Place the vials in an orbital shaker or on a magnetic stirrer within a constant temperature bath set to 25 °C.
 - Agitate the mixtures for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached. Preliminary studies can determine the optimal equilibration time.[\[10\]](#)
- Sample Preparation:
 - After equilibration, allow the vials to stand undisturbed for a sufficient time to allow any undissolved material to settle.
 - Carefully withdraw an aliquot of the supernatant from each vial, ensuring no solid material is transferred.
 - Dilute the aliquot with a known volume of the respective solvent to a concentration suitable for HPLC analysis.
- HPLC Analysis:
 - Analyze the diluted samples by HPLC to determine the concentration of **4-Ethynyltoluene**.
 - A validated stability-indicating HPLC method should be used.

- Calculation:
 - Calculate the solubility of **4-Ethynyltoluene** in each solvent based on the measured concentration and the dilution factor. Express the solubility in g/100mL and mol/L.

A logical workflow for this experimental protocol is depicted in the following diagram.







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